

Technical Guide: Chemical Properties & Profiling of Bay 65-1942 (R-Form)

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Compound of Interest

Compound Name: Bay 65-1942 R form

Cat. No.: B10862299

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Executive Summary

Bay 65-1942 (R-form) is the (R)-enantiomer of the selective IKK β inhibitor Bay 65-1942.^{[1][2][3]} While the (S)-enantiomer is a high-affinity, ATP-competitive inhibitor ($K_i = 2$ nM) used to block NF- κ B signaling in oncology and immunology research, the R-form serves a critical role as a negative control or stereochemical comparator. Its physicochemical properties (solubility, lipophilicity) mirror the active drug in achiral environments, but its 3D spatial configuration prevents high-affinity binding to the kinase active site. This guide details the chemical identity, handling protocols, and mechanistic context for using the R-form in rigorous pharmacological validation.

Chemical Identity & Stereochemistry

The distinction between the active drug and its R-isomer lies in the chiral center at the 3-position of the piperidine ring.

Property	Detail
Common Name	Bay 65-1942 (R-form)
Chemical Name	7-[2-(cyclopropylmethoxy)-6-hydroxyphenyl]-5-[(3R)-piperidin-3-yl]-1,4-dihydro-2H-pyrido[2,3-d][1,3]oxazin-2-one
CAS Number	758683-21-5 (Distinct from S-form: 600734-06-3)
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₄
Molecular Weight	395.45 g/mol (Free base)
Chirality	R (Rectus) at piperidine C3
Appearance	White to beige solid powder

Structural Representation (SMILES)

Isomeric SMILES (R-form):

OC1=CC=CC(OCC2CC2)=C1C3=NC(NC(OC4)=O)=C4C([C@H]5CCCCNC5)=C3

(Note: The [C@H] notation in this context specifies the specific enantiomer when mapped to the piperidine ring structure.)

Physicochemical Properties[2][4][5][6][7]

As an enantiomer, the R-form shares identical scalar physical properties with the active S-form in achiral solvents but differs in interactions with chiral biological macromolecules (proteins/enzymes).

Solubility & Stability Profile

- DMSO: Soluble up to 25 mg/mL (63 mM). This is the preferred solvent for stock solutions.
- Water: Insoluble. Requires formulation with co-solvents (e.g., PEG300, Tween-80) for aqueous delivery.
- Ethanol: Low solubility (< 1 mg/mL).

In Vivo Formulation Strategy

For animal studies requiring the R-form as a control, use the same vehicle as the active drug to ensure variable isolation.

- Standard Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- Protocol: Dissolve compound in DMSO first, then add PEG300, then Tween-80, and finally Saline. Vortex between steps to prevent precipitation.

Mechanism of Action: The Stereochemical "Mismatch"

To understand the utility of the R-form, one must understand the mechanism of the active S-form. The active Bay 65-1942 binds to the ATP-binding pocket of IKK β (Inhibitor of Nuclear Factor Kappa B Kinase subunit beta).^{[2][3][4][5]}

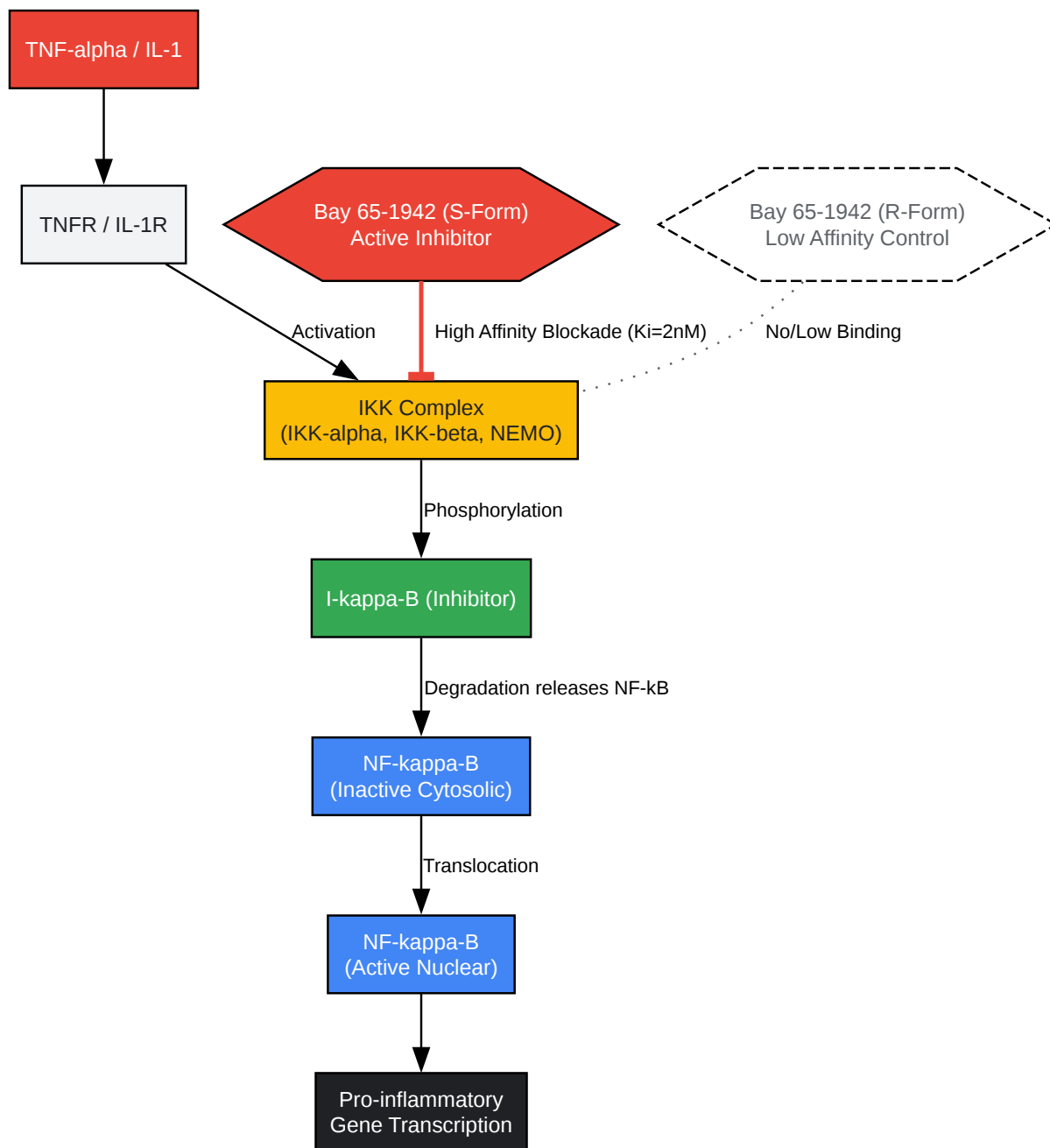
Signaling Pathway & Inhibition

The IKK complex phosphorylates I κ B α , triggering its degradation and releasing NF- κ B to translocate to the nucleus.

- Active (S)-Form: Fits the ATP pocket, blocking phosphorylation.
- Inactive (R)-Form: The spatial orientation of the piperidine ring creates a steric clash within the kinase hinge region, drastically reducing binding affinity ($K_i \gg 2$ nM).

Pathway Visualization

The following diagram illustrates the NF- κ B signaling cascade and the specific intervention point of Bay 65-1942.



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Caption: The NF-κB signaling cascade.[6] Bay 65-1942 (S-form) actively inhibits IKKβ, while the R-form serves as a low-affinity control.

Experimental Protocols

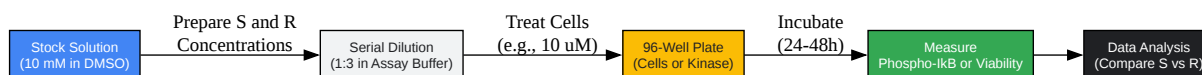
Stock Solution Preparation (Self-Validating)

Objective: Create a 10 mM stock solution of Bay 65-1942 (R-form). MW: 395.45 g/mol .[\[3\]](#)[\[4\]](#)

- Weighing: Accurately weigh 3.95 mg of the R-form powder.
- Dissolution: Add 1.0 mL of anhydrous DMSO.
- Validation: Vortex for 30 seconds. Inspect visually. The solution must be crystal-clear. If turbidity persists, warm to 37°C for 2 minutes.
- Storage: Aliquot into light-protective tubes. Store at -20°C (stable for 1 month) or -80°C (stable for 6 months). Avoid freeze-thaw cycles.

In Vitro Kinase Selectivity Assay (Workflow)

When using the R-form to validate that an observed biological effect is due to IKK β inhibition (and not off-target toxicity), run the S and R forms side-by-side.



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Caption: Experimental workflow for comparative profiling of Bay 65-1942 enantiomers.

Interpretation of Results:

- Scenario A (On-Target): S-form shows potent inhibition ($IC_{50} < 100$ nM); R-form shows little to no effect at similar concentrations. -> Validates IKK β mechanism.
- Scenario B (Off-Target/Toxicity): Both S and R forms show similar cytotoxicity. -> Indicates non-specific toxicity unrelated to IKK β inhibition.

References

- PubChem.Compound Summary: Bay 65-1942 (S-form / Active). (Provides chemical structure and bioactivity data for the active parent compound). [[Link](#)]

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Sources

- 1. xcessbio.com [xcessbio.com]
- 2. Bay 65-1942 R form| CAS 758683-21-5 [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Immunology and Inflammation | CymitQuimica [cymitquimica.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Targeting IKK β in Cancer: Challenges and Opportunities for the Therapeutic Utilisation of IKK β Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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